

3-Isopropylphenol molecular weight and formula

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Compound of Interest

Compound Name: 3-Isopropylphenol

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An In-Depth Technical Guide to **3-Isopropylphenol** (m-Cumenol)

Introduction

3-Isopropylphenol, also known by its synonyms m-cumenol and 3-(1-methylethyl)phenol, is an alkylphenol of significant interest in the fields of chemical synthesis, pharmaceutical development, and materials science.[1][2] Structurally, it is a phenolic compound featuring an isopropyl group at the meta position of the benzene ring.[1] This specific arrangement confers a unique combination of reactivity and lipophilicity, making it a valuable and versatile intermediate.[1] In the pharmaceutical industry, its importance is highlighted by its role as a key building block in the synthesis of various therapeutic agents and as a known impurity of the anesthetic Propofol.[1][2][3]

This guide provides a comprehensive technical overview of **3-isopropylphenol**, designed for researchers, scientists, and drug development professionals. It covers the molecule's fundamental chemical properties, common synthesis methodologies, key applications in drug discovery, and essential safety and handling protocols.

Chemical Identity and Molecular Structure

The unambiguous identification of a chemical compound is foundational to all scientific research. **3-Isopropylphenol** is registered under CAS Number 618-45-1.[1][3][4] Its molecular formula is $C_9H_{12}O$, corresponding to a molecular weight of 136.19 g/mol.[3][4][5]

Identifier	Value
Molecular Formula	C ₉ H ₁₂ O[4][5]
Molecular Weight	136.19 g/mol [4][5]
IUPAC Name	3-propan-2-ylphenol[5]
Common Synonyms	m-Cumenol, m-Isopropylphenol, 3-(1-Methylethyl)phenol[1][3][5]
CAS Number	618-45-1[1][3][4]
Canonical SMILES	<chem>CC(C)C1=CC(=CC=C1)O</chem> [5]
InChI Key	VLJSLTNSFSOYQR-UHFFFAOYSA-N[5]

Physicochemical Properties

The physical and chemical properties of **3-isopropylphenol** dictate its behavior in reactions, its solubility, and its appropriate handling and storage conditions. It is typically a liquid at room temperature but can exist as a white to brown crystalline solid depending on purity and ambient temperature.[2][6][7] It is sparingly soluble in water but readily soluble in organic solvents like ether.[2][6]

Property	Value
Appearance	Yellow to brown liquid or solid[8]
Melting Point	23-26 °C (lit.)[2][8]
Boiling Point	228 °C (lit.)[2]
Density	0.994 g/mL at 25 °C (lit.)[2][8]
Flash Point	97 °C to 104.44 °C[2][8]
Solubility	Slightly soluble in water; Soluble in ether[2][6]
pKa	10.03 ± 0.10 (Predicted)[6]
logP	2.7 - 2.86[5][9]

Synthesis and Manufacturing

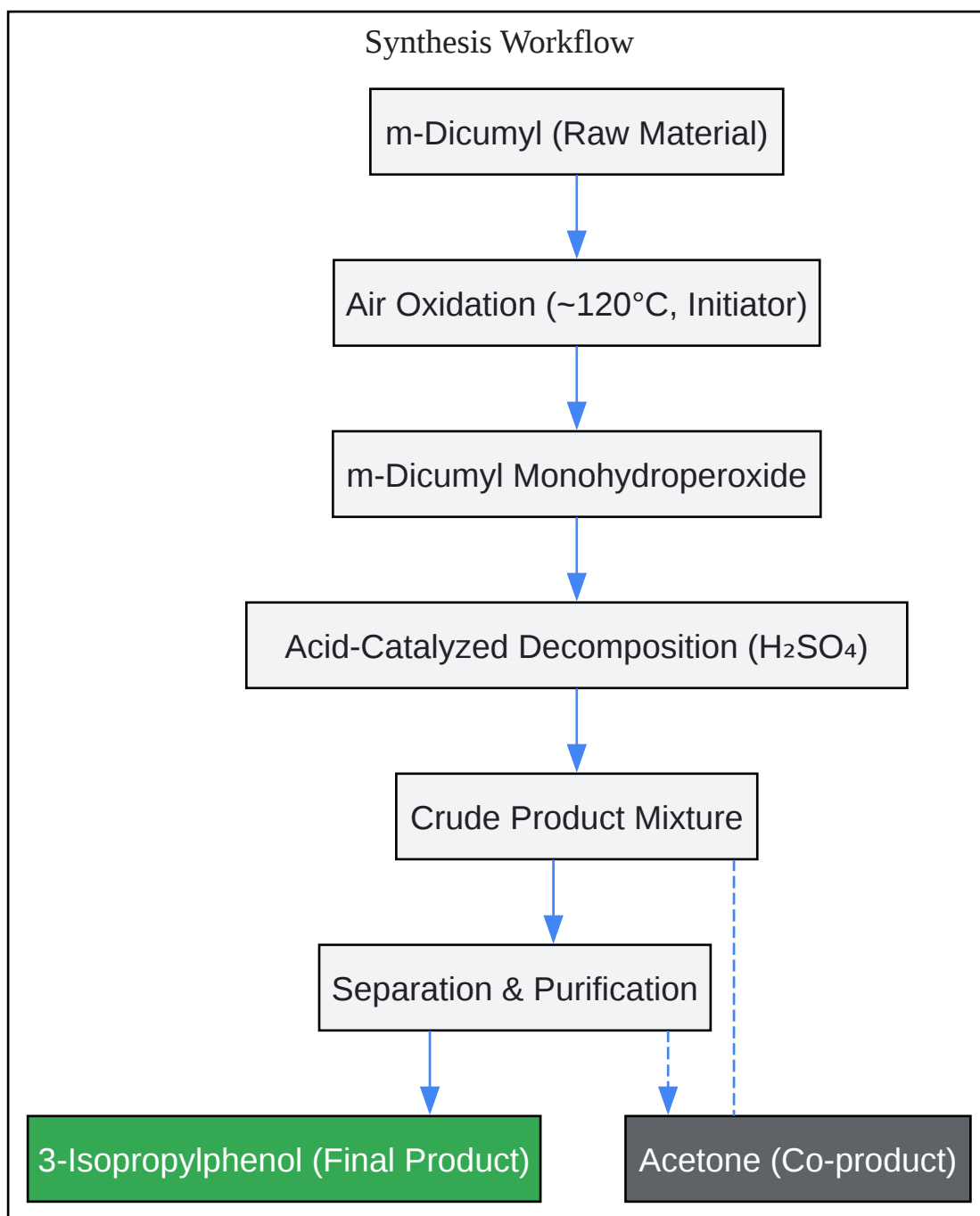
The industrial production of **3-isopropylphenol** often utilizes by-products from the cumene process for manufacturing phenol and acetone.^[6] A primary route involves the oxidation and subsequent decomposition of m-dicumyl.^[6]

The causality of this process is rooted in free-radical chemistry and acid-catalyzed rearrangement. The initial air oxidation introduces hydroperoxide functional groups, which are then susceptible to a Hock rearrangement under acidic conditions (typically with sulfuric acid) to yield the desired phenol and acetone as a co-product.^[6]

Experimental Protocol: Synthesis from m-Dicumyl

The following protocol outlines the key steps in a common manufacturing method.^[6]

- **Oxidation:** Liquid-phase m-dicumene is charged into a reactor with a suitable initiator. Air is bubbled through the liquid at approximately 120°C for 1 to 1.5 hours. This step forms m-dicumyl monohydroperoxide.
- **Concentration:** The resulting oxidation solution is concentrated to remove unreacted starting material and by-products.
- **Decomposition:** The concentrated m-dicumyl monohydroperoxide is subjected to decomposition under the catalysis of sulfuric acid. This exothermic reaction cleaves the molecule.
- **Separation and Purification:** The reaction mixture, now containing **3-isopropylphenol** and acetone, undergoes separation. This is typically achieved through distillation or extraction to isolate the final, purified **3-isopropylphenol** product.



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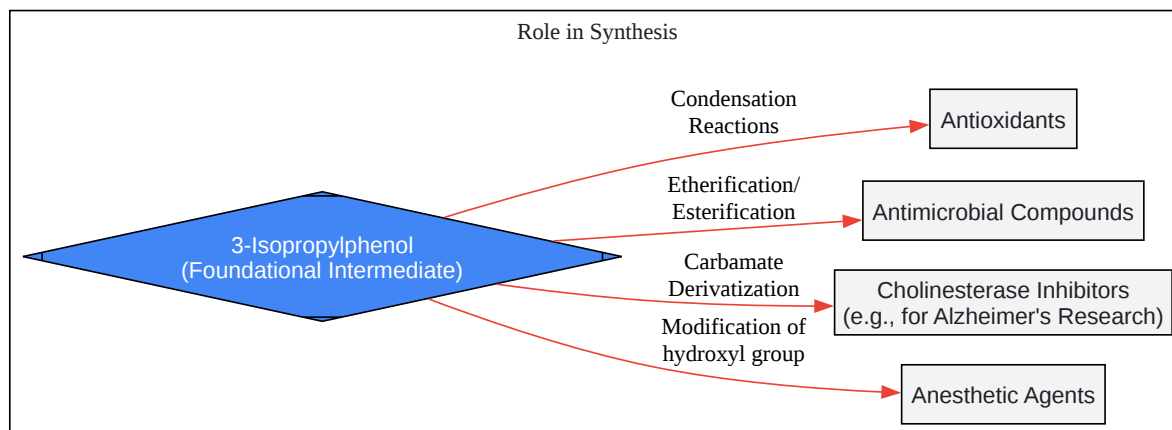
Caption: Industrial synthesis of **3-isopropylphenol** from m-dicumyl.

Applications in Research and Drug Development

3-Isopropylphenol is a highly valued building block in medicinal chemistry, primarily due to its reactive phenolic hydroxyl group and the tuning of its lipophilicity by the isopropyl substituent.

[1]

- **Precursor for Anesthetics:** It is a known intermediate and impurity in the synthesis of certain anesthetic agents, most notably related to Propofol.[1][3] The structural features of **3-isopropylphenol** can be modified to construct molecules with specific pharmacological profiles for use in surgical procedures.[1]
- **Cholinesterase Inhibition:** Derivatives of **3-isopropylphenol**, such as 3-isopropylphenyl N-methylcarbamate, have been studied for their ability to inhibit cholinesterase enzymes.[1][10] This line of research is particularly relevant for developing therapeutics for neurodegenerative diseases like Alzheimer's disease.[1]
- **Versatile Therapeutic Building Block:** The hydroxyl group is a reactive handle that readily undergoes etherification and esterification.[1] This allows medicinal chemists to incorporate the 3-isopropylphenyl moiety into more complex molecules to develop new drugs with antimicrobial or other specific biological activities.[1]
- **Other Applications:** Beyond pharmaceuticals, it is used as an ingredient in some disinfectants and as an intermediate in the production of non-staining antioxidants for the rubber industry.[10]



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Caption: **3-Isopropylphenol** as a versatile precursor in drug development.

Safety, Handling, and Toxicology

Due to its chemical nature, **3-isopropylphenol** presents several hazards and must be handled with stringent safety precautions.

- **Primary Hazards:** The compound is classified as harmful if swallowed and causes severe skin burns and eye damage.[6][7][8][11] It is corrosive and can cause chemical burns to the oral cavity and gastrointestinal tract upon ingestion.[7][8] Direct eye contact can lead to serious or permanent injury.[7]
- **Personal Protective Equipment (PPE):** When handling **3-isopropylphenol**, appropriate PPE is mandatory. This includes chemical-resistant gloves (e.g., PVC), chemical goggles with a full-face shield, and protective overalls.[7][12][13] Work should be conducted in a well-ventilated area or under a chemical fume hood to prevent inhalation of vapors.[7][13]

- **Storage and Incompatibilities:** It should be stored in a cool, dry, and well-ventilated area away from heat and sources of ignition.[6][12] Containers must be kept tightly sealed.[12] It is incompatible with strong oxidizing agents (e.g., nitrates, bleaches) and strong reducing agents.[6][7] Contact with bases will generate heat.[7]
- **Environmental Toxicity:** **3-Isopropylphenol** is recognized as being toxic to aquatic organisms and can persist in aquatic environments.[12][14] It is also considered an endocrine-disrupting chemical, posing risks to ecosystems.[14] Therefore, all spills and waste must be managed carefully to prevent environmental release.[12][13]

Conclusion

3-Isopropylphenol is a chemical intermediate of considerable utility, bridging basic chemical manufacturing with advanced applications in pharmaceutical and materials science. Its molecular structure provides a versatile platform for synthesizing a range of high-value compounds, from anesthetics to potential treatments for neurodegenerative diseases. However, its significant corrosive and toxic properties demand that its use be governed by rigorous safety protocols to protect both researchers and the environment. A thorough understanding of its chemistry, applications, and hazards is essential for harnessing its potential responsibly.

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